

An In-depth Technical Guide to the Safety of Bis(methylsulfinylethyl)sulfone-13C4

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Compound of Interest

Compound Name: Bis(methylsulfinylethyl)sulfone-13C4

Cat. No.: B13422298

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety information for **Bis(methylsulfinylethyl)sulfone-13C4**, a stable isotope-labeled compound. The information presented is primarily based on the Safety Data Sheet (SDS) for the unlabeled parent compound, Bis(methylsulfinylethyl)sulfone, as the toxicological properties are expected to be nearly identical. This document is intended to support risk assessments and ensure safe handling in a laboratory setting.

Chemical Identification and Physical Properties

Bis(methylsulfinylethyl)sulfone-13C4 is the 13C-labeled version of Bis(methylsulfinylethyl)sulfone, a known metabolite of sulfur mustard found in urine.^[1] The primary use of the 13C4-labeled compound is in research applications, such as metabolic studies and as an internal standard for analytical quantification.

Property	Value
Chemical Name	Bis(methylsulfinylethyl)sulfone-13C4
Synonyms	1-(Methylsulfinyl)-2-((2-(methylsulfinyl)ethyl)sulfonyl)ethane-13C4
CAS Number	672310-55-3
Molecular Formula	C ₂ ¹³ C ₄ H ₁₄ O ₄ S ₃
Molecular Weight	250.34 g/mol
Appearance	Neat

Data for unlabeled Bis(methylsulfinylethyl)sulfone (CAS: 137371-96-1)

Property	Value
Molecular Formula	C ₆ H ₁₄ O ₄ S ₃

| Molecular Weight | 246.37 g/mol |

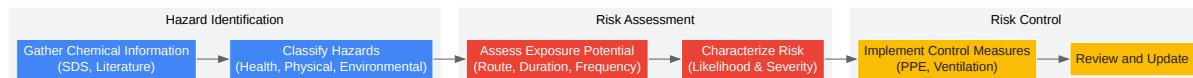
Hazard Identification and Classification

Based on the available information for the unlabeled compound, Bis(methylsulfinylethyl)sulfone is not classified as a hazardous substance according to Regulation (EC) No. 1272/2008. However, as with any chemical of unknown toxicological profile, it should be handled with care.

GHS Hazard Pictograms: Not applicable Signal Word: Not applicable Hazard Statements: Not applicable Precautionary Statements:

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P262: Do not get in eyes, on skin, or on clothing.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

A general workflow for chemical hazard identification and risk assessment is outlined below.



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Caption: General workflow for chemical hazard identification and risk assessment.

Toxicological Information

There is no specific toxicological data available for **Bis(methylsulfinylethyl)sulfone-13C4** or its unlabeled counterpart. However, being a metabolite of sulfur mustard, a known vesicant and carcinogen, caution is warranted. The toxicological properties have not been fully investigated.

General Toxicological Concerns for Sulfonyl Compounds:

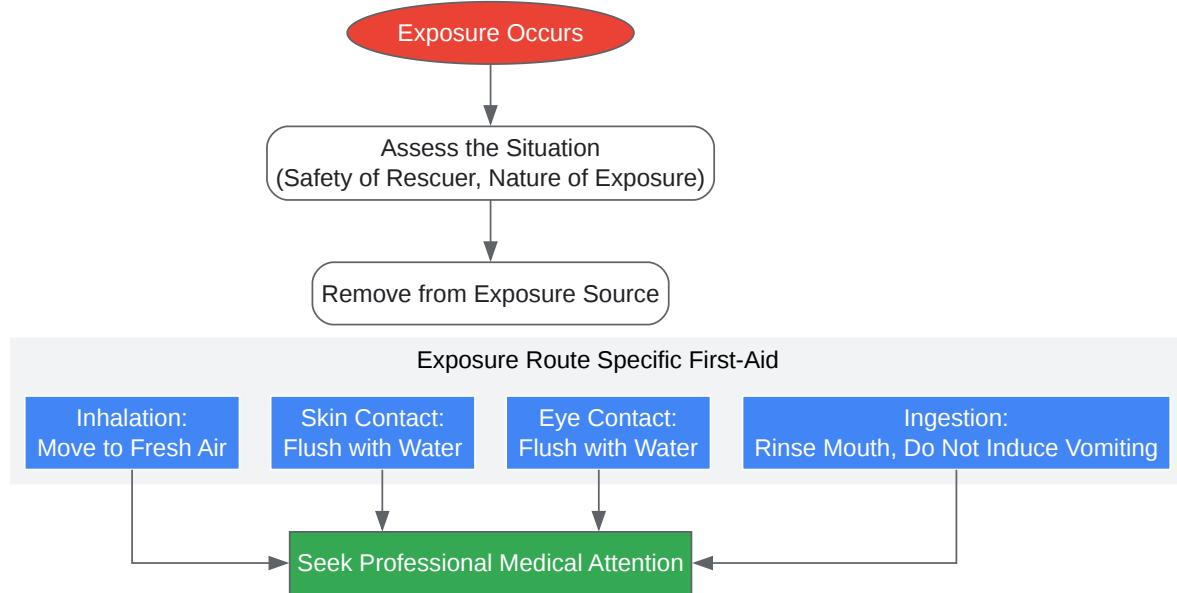
- Skin and Eye Irritation: Some sulfonyl compounds can cause skin and eye irritation upon direct contact.
- Respiratory Tract Irritation: Inhalation of dust or vapors may cause respiratory irritation.

First-Aid Measures

In the event of exposure, follow these first-aid measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Get medical attention immediately.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

The following diagram illustrates the standard first-aid response protocol.



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Caption: Standard first-aid response protocol for chemical exposure.

Handling and Storage

Handling:

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid generating dust or aerosols.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

Exposure Controls and Personal Protection

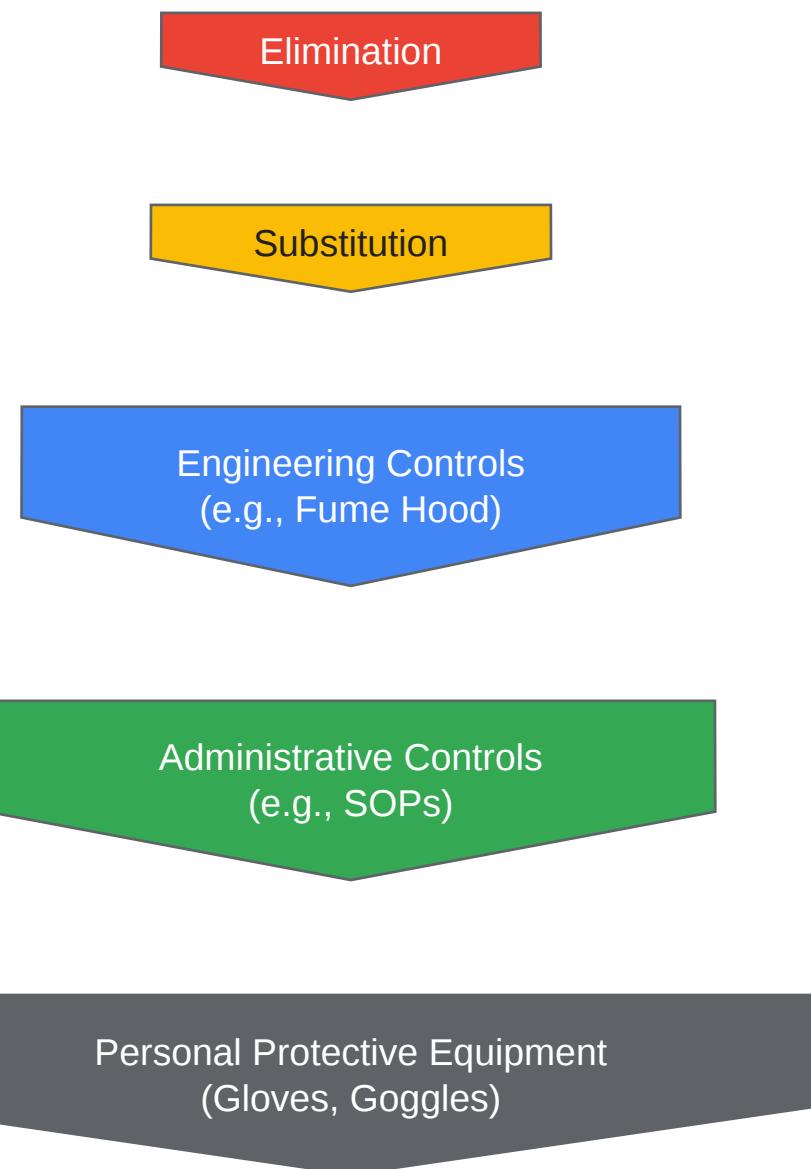
Engineering Controls:

- Use of a chemical fume hood is recommended to minimize inhalation exposure.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

Protection Type	Recommendation
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates.

The hierarchy of controls for minimizing chemical exposure is depicted in the following diagram.

A vertical hierarchy of controls for chemical exposure, represented by five downward-pointing trapezoids of increasing size from top to bottom. 1. Red trapezoid: 'Elimination' (e.g., Substitution, Process Changes). 2. Yellow trapezoid: 'Substitution' (e.g., Use of Lower-Hazard Substances). 3. Blue trapezoid: 'Engineering Controls (e.g., Fume Hood)' (e.g., Ventilation, Enclosures). 4. Green trapezoid: 'Administrative Controls (e.g., SOPs)' (e.g., Work Practices, Training). 5. Dark grey trapezoid: 'Personal Protective Equipment (Gloves, Goggles)' (e.g., Gloves, Goggles).

Elimination

Substitution

Engineering Controls
(e.g., Fume Hood)

Administrative Controls
(e.g., SOPs)

Personal Protective Equipment
(Gloves, Goggles)

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Caption: Hierarchy of controls for chemical exposure.

Stability and Reactivity

- Reactivity: No specific reactivity data is available. Avoid contact with strong oxidizing agents.
- Chemical Stability: Stable under recommended storage conditions.
- Hazardous Decomposition Products: When heated to decomposition, it may emit toxic fumes of sulfur oxides.

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Consult with a licensed professional waste disposal service to dispose of this material.

Disclaimer: This document has been prepared as a guide to the safe handling of **Bis(methylsulfinylethyl)sulfone-13C4** and is based on the available information for the unlabeled compound. It is not exhaustive and should be used in conjunction with other safety resources and professional judgment. The user is responsible for determining the suitability of this information for their particular application and for ensuring compliance with all applicable laws and regulations.

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References

- 1. Bis(methylsulfinylethyl)sulfone | CymitQuimica [cymitquimica.com]
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